

A Comprehensive Technical Guide to Strontium Bromide Monohydrate: Identifiers, Properties, and Experimental Protocols

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Compound of Interest

Compound Name: *Strontium bromide monohydrate*

Cat. No.: *B080916*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Strontium bromide monohydrate** ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$), a compound of growing interest in various scientific fields. This document furnishes detailed information on its chemical identifiers, physicochemical properties, and experimental protocols for its synthesis and characterization, tailored for a scientific audience.

Chemical Identifiers and Nomenclature

Strontium bromide exists in several forms, primarily as an anhydrous salt, a monohydrate, and a hexahydrate. Accurate identification is crucial for experimental reproducibility. The primary identifier for **Strontium bromide monohydrate** is CAS number 14519-13-2.^[1] It is important to distinguish this from the CAS numbers for the anhydrous form (10476-81-0) and the hexahydrate (7789-53-9).^[2]

A summary of the key identifiers for **Strontium bromide monohydrate** and its related compounds is presented in Table 1.

Identifier	Strontium Bromide Monohydrate	Strontium Bromide Anhydrous	Strontium Bromide Hexahydrate
CAS Number	14519-13-2[1]	10476-81-0[3]	7789-53-9[4]
PubChem CID	17749157[5]	25302[6]	165644[4]
EC Number	-	233-969-5[2][3]	629-397-4[4]
UNII	-	1NG558X5VJ[2]	7I32N2UD6W[4]
InChI Key	NGCOUPFTCAQKJM-UHFFFAOYSA-L[1]	YJPVTCSBVRMESK-UHFFFAOYSA-L[2]	FLMJUJXBKFYFYZ-UHFFFAOYSA-L[7]
Molecular Formula	SrBr ₂ ·H ₂ O	SrBr ₂ [8]	SrBr ₂ ·6H ₂ O[4]
IUPAC Name	strontium;dibromide;hydrate[5]	Strontium bromide[2]	strontium;dibromide;hexahydrate[4]

Physicochemical Properties

The physicochemical properties of strontium bromide and its hydrates are essential for their application in research and development. A comparative summary of these properties is provided in Table 2.

Property	Strontium Bromide Monohydrate	Strontium Bromide Anhydrous	Strontium Bromide Hexahydrate
Molecular Weight	265.44 g/mol [5]	247.43 g/mol [6]	355.52 g/mol [4]
Appearance	White crystalline powder	White, odorless, crystalline powder[9]	White hygroscopic crystals or crystalline powder
Density	-	4.216 g/cm ³	2.386 g/cm ³ [2]
Melting Point	Decomposes	643 °C	88.2 °C[10]
Solubility	Soluble in water	Soluble in water, ethanol; Insoluble in ether[2]	Soluble in water

Experimental Protocols

The synthesis of **Strontium bromide monohydrate** is typically a two-step process involving the initial synthesis of the hexahydrate form, followed by a controlled dehydration.

Synthesis of Strontium Bromide Hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$)

Strontium bromide hexahydrate can be synthesized by reacting Strontium carbonate (SrCO_3) or Strontium hydroxide ($\text{Sr}(\text{OH})_2$) with hydrobromic acid (HBr).[\[1\]](#)[\[2\]](#)

Reaction using Strontium Carbonate: $\text{SrCO}_3(\text{s}) + 2\text{HBr}(\text{aq}) \rightarrow \text{SrBr}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$ [\[1\]](#)

Reaction using Strontium Hydroxide: $\text{Sr}(\text{OH})_2(\text{aq}) + 2\text{HBr}(\text{aq}) \rightarrow \text{SrBr}_2(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$ [\[1\]](#)

Detailed Methodology:

- **Reactant Preparation:** Prepare a stoichiometric amount of either Strontium carbonate or Strontium hydroxide.
- **Reaction:** Slowly add hydrobromic acid to the strontium salt under constant stirring. The reaction with strontium carbonate will evolve carbon dioxide gas. Ensure the reaction is carried out in a well-ventilated fume hood.
- **Crystallization:** Once the reaction is complete, the resulting solution contains aqueous Strontium bromide. The hexahydrate can be crystallized from this solution by slow evaporation at room temperature.[\[10\]](#)
- **Purification:** The resulting crystals can be purified by recrystallization from water.[\[9\]](#)

Preparation of Strontium Bromide Monohydrate ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$)

The monohydrate is obtained through the controlled dehydration of the hexahydrate.

Dehydration Reaction: $\text{SrBr}_2 \cdot 6\text{H}_2\text{O}(\text{s}) \rightarrow \text{SrBr}_2 \cdot \text{H}_2\text{O}(\text{s}) + 5\text{H}_2\text{O}(\text{g})$

Detailed Methodology:

- **Drying:** Place the synthesized Strontium bromide hexahydrate crystals in a circulating air oven.
- **Heating:** Heat the sample at a controlled temperature. It has been demonstrated that heating at 70°C for several hours is effective for this conversion.^{[1][11]} Another source suggests that heating at 100°C in the air will also yield the monohydrate.^[1]
- **Monitoring:** The conversion to the monohydrate can be confirmed by monitoring the mass loss corresponding to the removal of five water molecules.^[11]
- **Further Dehydration:** It is crucial to control the temperature, as further heating to 180°C will result in the formation of the anhydrous form.^{[1][2]}

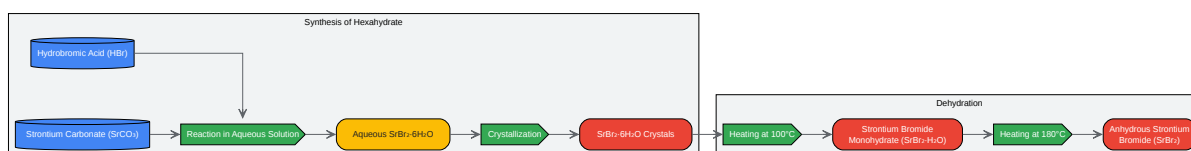
Characterization

Crystal Structure Analysis

The crystal structure of **Strontium bromide monohydrate** and its anhydrous form has been elucidated using X-ray diffraction techniques.^{[1][12]} The anhydrous α -form of Strontium bromide possesses a tetragonal crystal system with the space group P4/n.^{[1][2]}

Logical Workflow

The following diagram illustrates the synthesis and dehydration pathway for producing **Strontium bromide monohydrate**.



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Caption: Synthesis and dehydration pathway of Strontium bromide hydrates.

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